

Personal protective equipment for handling EVOXINE

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Compound of Interest

Compound Name: EVOXINE

Cat. No.: B1219982

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Essential Safety and Disposal Plan for EVOXINE

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This document provides critical safety and logistical guidance for the handling and disposal of **EVOXINE**. Adherence to these procedures is essential for ensuring personnel safety and regulatory compliance.

Personal Protective Equipment (PPE)

All personnel handling **EVOXINE** must wear the following personal protective equipment. The required level of protection is determined by the specific handling task.

PPE Level	Equipment	When to Use
Level D	- Closed-toe shoes- Laboratory coat- Nitrile gloves- Safety glasses with side shields	General handling of EVOXINE powder and solutions.
Level C	- Level D PPE- Chemical-resistant apron or gown- Double-gloving (nitrile)- Face shield	Weighing and preparing stock solutions, managing spills, and packaging waste.

Handling Procedures

EVOXINE powder poses an inhalation and dermal contact risk. All handling of the solid form must be conducted within a certified chemical fume hood or a ventilated enclosure.

Experimental Protocol: Weighing and Dissolving **EVOXINE**

- Preparation: Don Level C PPE before entering the designated handling area.
- Work Surface: Cover the work surface with absorbent bench paper.
- Weighing: Use an enclosed balance to weigh the **EVOXINE** powder. If an enclosed balance is not available, perform the weighing in a chemical fume hood.
- Transfer: Use a chemical spatula to transfer the powder. Avoid pouring directly from the bottle to minimize dust generation.
- Dissolving: Add the solvent to the vessel containing the **EVOXINE** powder within the fume hood.
- Decontamination: After handling, decontaminate the spatula and work surfaces using a wet-wiping method with an appropriate solvent. Dispose of all contaminated materials as hazardous waste.

Disposal Plan

EVOXINE and any materials contaminated with it are to be treated as hazardous pharmaceutical waste.

Waste Segregation and Collection:

- Solid Waste: Collect all solid waste contaminated with **EVOXINE** (e.g., gloves, weigh boats, absorbent paper) in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.
- Liquid Waste: Collect all liquid waste containing **EVOXINE** in a separate, clearly labeled, and sealed hazardous waste container.

- Sharps: Any sharps (e.g., needles, pipette tips) contaminated with **EVOXINE** must be disposed of in a designated sharps container for hazardous waste.

Disposal Workflow:



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Caption: Workflow for the safe disposal of **EVOXINE** waste.

Emergency Procedures

Spill Response:

- **Evacuate:** Immediately alert others and evacuate the immediate area of the spill.
- **Isolate:** Prevent the spread of the powder or liquid. For powders, do not use a dry sweeping method.
- **Decontaminate:** For small spills, use a wet-wiping method with an appropriate solvent and absorbent pads. Place all contaminated materials in a sealed hazardous waste container.
- **Report:** Report all spills to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) office.

Personnel Exposure:

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
- **Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- **Inhalation:** Move the individual to fresh air immediately.
- **Seek Medical Attention:** For any exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) for **EVOXINE** to the medical personnel.
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